

A Technical Guide to the Solubility of Trifloxystrobin-d3 in Organic Solvents

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Compound of Interest

Compound Name: Trifloxystrobin-d3

Cat. No.: B15140529

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **Trifloxystrobin-d3** in various organic solvents. The deuterated form of Trifloxystrobin, **Trifloxystrobin-d3**, is often used as an internal standard in analytical studies. While specific solubility data for the deuterated analog is not extensively published, the solubility is expected to be nearly identical to that of Trifloxystrobin due to the negligible impact of deuterium substitution on physicochemical properties. The data presented herein is for Trifloxystrobin and serves as a robust proxy for **Trifloxystrobin-d3**.

Solubility Data

The solubility of Trifloxystrobin in a range of organic solvents has been determined and is summarized in the table below. This data is crucial for a variety of laboratory applications, including the preparation of stock solutions, analytical standards, and formulations.

Organic Solvent	Temperature (°C)	Solubility (g/L)
Acetone	20	>500
Dichloromethane	20	>500
Ethyl acetate	20	>500
Toluene	25	500
Methanol	20	76
n-Octanol	25	18
n-Hexane	20	11

Note: Data is for Trifloxystrobin and is cited from various sources.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)

Experimental Protocols for Solubility Determination

While the specific experimental protocols used to generate the data in the table are not publicly available, a generalized and widely accepted methodology for determining the solubility of organic compounds in organic solvents is the Flask Method, which is in line with the principles outlined in OECD Guideline 105. A detailed, plausible protocol is described below.

Principle

A supersaturated solution of the solute (**Trifloxystrobin-d3**) in the solvent of interest is prepared and allowed to equilibrate at a constant temperature. After equilibrium is reached, the concentration of the solute in the supernatant is determined by a suitable analytical method, such as High-Performance Liquid Chromatography (HPLC).

Apparatus and Reagents

- Analytical Balance: Capable of weighing to ± 0.1 mg.
- Constant Temperature Bath or Incubator: Capable of maintaining the temperature to within ± 0.5 °C.
- Volumetric Flasks and Pipettes: Grade A.

- Glass Vials with Screw Caps.
- Magnetic Stirrer and Stir Bars.
- Centrifuge.
- Syringe Filters: 0.45 μm pore size, compatible with the solvent.
- HPLC System with a UV Detector.
- **Trifloxystrobin-d3**: of known purity.
- Organic Solvents: HPLC grade or equivalent.

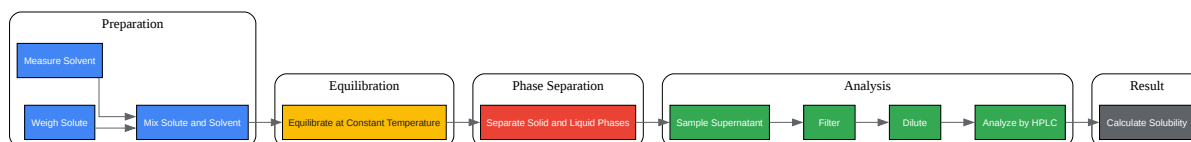
Procedure

- Preparation of a Saturated Solution:
 - An excess amount of **Trifloxystrobin-d3** is added to a glass vial containing a known volume of the organic solvent.
 - The vial is tightly sealed to prevent solvent evaporation.
 - The mixture is agitated vigorously using a magnetic stirrer in a constant temperature bath for a sufficient period to reach equilibrium (typically 24-48 hours). A preliminary test can be conducted to determine the time to reach equilibrium.
- Phase Separation:
 - After the equilibration period, the stirring is stopped, and the suspension is allowed to stand in the constant temperature bath for at least 24 hours to allow for the separation of the solid and liquid phases.
 - Alternatively, the sample can be centrifuged at a controlled temperature to facilitate the separation of the undissolved solid.
- Sample Collection and Preparation:
 - A sample of the clear supernatant is carefully withdrawn using a syringe.

- The collected sample is immediately filtered through a syringe filter to remove any remaining solid particles.
- The filtrate is then accurately diluted with the same organic solvent to a concentration within the calibration range of the analytical method.
- Analysis:
 - The concentration of **Trifloxystrobin-d3** in the diluted sample is determined by HPLC with UV detection.
 - A calibration curve is generated using standard solutions of **Trifloxystrobin-d3** of known concentrations.
- Calculation:
 - The solubility is calculated from the measured concentration of the saturated solution, taking into account the dilution factor.

Experimental Workflow for Solubility Determination

The following diagram illustrates a typical workflow for determining the solubility of an organic compound in an organic solvent.



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Solubility Determination Workflow

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